

Personal protective equipment for handling SAR-020106

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Compound of Interest

Compound Name: SAR-020106

Cat. No.: B612087

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Essential Safety and Handling Guide for SAR-020106

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of the potent CHK1 inhibitor, **SAR-020106**.

As a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 1 (CHK1), **SAR-020106** is a valuable tool in cancer research, particularly in studies involving DNA damage response and cell cycle regulation.^[1] Its cytotoxic potential necessitates stringent safety protocols to protect laboratory personnel from exposure. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a research setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SAR-020106** is provided below. This information is crucial for accurate preparation of solutions and for understanding the compound's behavior under various experimental conditions.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₉ ClN ₆ O	[2]
Molecular Weight	382.85 g/mol	[2]
CAS Number	1184843-57-9	[2]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO (e.g., 5 mg/mL or 20 mg/mL)	[3][4]
Storage (Powder)	-20°C for up to 3 years; Room temperature for months	[2][4]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5]

Personal Protective Equipment (PPE)

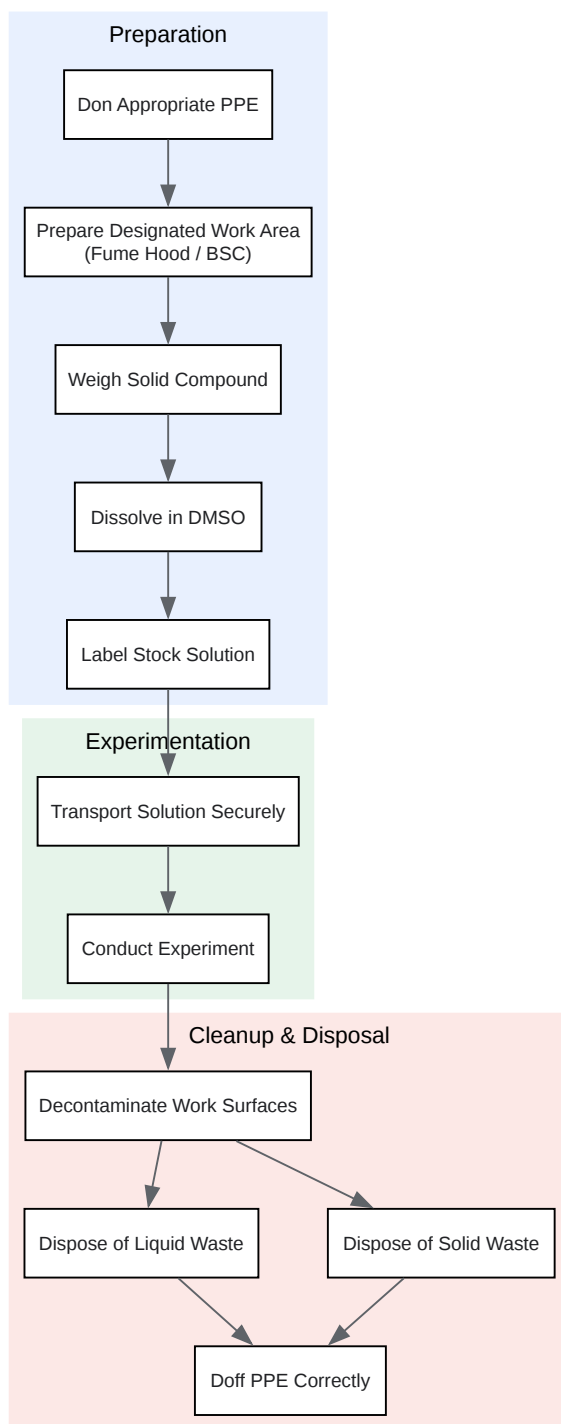
Due to its potent biological activity, **SAR-020106** should be handled with the same precautions as a cytotoxic agent. The following PPE is mandatory when working with this compound in solid or solution form.

PPE Category	Specific Requirements	Rationale
Hand Protection	Two pairs of chemotherapy-rated nitrile gloves. Change gloves immediately if contaminated, torn, or after prolonged use (e.g., every 1-2 hours).	Prevents dermal absorption, a primary route of exposure for potent compounds. Double-gloving provides an extra layer of protection.
Body Protection	Disposable, solid-front laboratory coat with tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects against splashes of solutions or aerosolized powder.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder form outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.	Minimizes the risk of inhaling the potent compound, especially in its powdered form.

Safe Handling and Operational Workflow

A systematic approach to handling **SAR-020106** is critical to minimize the risk of exposure. The following workflow outlines the key steps from preparation to disposal.

Safe Handling Workflow for SAR-020106



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Caption: A logical workflow for the safe handling of **SAR-020106**.

Experimental Protocols: Step-by-Step Guidance

1. Preparation of Stock Solutions

- **Pre-Weighing:** Before handling the solid compound, ensure all necessary PPE is correctly donned. Prepare the designated work area, preferably a certified chemical fume hood or Class II biological safety cabinet, by lining the surface with absorbent, plastic-backed paper.
- **Weighing:** Use a calibrated analytical balance within the containment area. Handle the vial of **SAR-020106** carefully to avoid generating dust. Use a spatula to transfer the desired amount of powder to a tared weigh boat.
- **Dissolution:** Transfer the weighed powder to an appropriate sterile, capped tube or vial. Add the required volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 5 mg/mL).^[4] Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- **Labeling and Storage:** Clearly label the stock solution with the compound name, concentration, date, and your initials. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.^[5]

2. Spill Management

- **Small Spills (Powder):** If a small amount of powder is spilled, gently cover it with damp absorbent material to avoid raising dust. Carefully wipe the area, working from the outside in. Place all contaminated materials in a sealed bag for hazardous waste disposal.
- **Small Spills (Liquid):** For spills of **SAR-020106** solutions, absorb the liquid with an inert absorbent material (e.g., spill pads, vermiculite).
- **Decontamination:** Following the initial cleanup of any spill, decontaminate the area with a suitable cleaning agent (e.g., 70% ethanol), followed by soap and water.
- **Large Spills:** In the event of a large spill, evacuate the area and notify your institution's environmental health and safety (EHS) office immediately.

Disposal Plan

All waste contaminated with **SAR-020106** must be treated as hazardous chemical waste.

- **Liquid Waste:** Collect all liquid waste containing **SAR-020106**, including unused solutions and contaminated media, in a clearly labeled, sealed hazardous waste container. Do not pour this waste down the drain.
- **Solid Waste:** All solid waste, including contaminated gloves, lab coats, plasticware (e.g., pipette tips, tubes), and absorbent paper, must be collected in a designated, sealed hazardous waste bag or container.
- **Sharps:** Needles, syringes, or other sharps contaminated with **SAR-020106** must be disposed of in a designated sharps container for hazardous chemical waste.
- **Final Disposal:** All hazardous waste containers must be disposed of through your institution's EHS-approved hazardous waste management program.

By adhering to these safety protocols, researchers can minimize the risks associated with handling the potent CHK1 inhibitor **SAR-020106**, ensuring a safe laboratory environment while advancing critical scientific research.

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